

A Comprehensive Guide to the Safe Disposal of Dihydroxymalonic Acid

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Compound of Interest

Compound Name: Dihydroxymalonic acid

CAS No.: 560-27-0

Cat. No.: B1209895

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Understanding the Compound: Dihydroxymalonic Acid Profile

Dihydroxymalonic acid (CAS No. 560-27-0), also known as mesoxalic acid monohydrate, is a dicarboxylic acid notable for its stable geminal diol structure.^[1] It is a white, water-soluble solid.^[1] A thorough understanding of its chemical properties is fundamental to its safe handling and disposal.

Key Properties:

Property	Value	Source
Molecular Formula	C ₃ H ₄ O ₆	PubChem
Molecular Weight	136.06 g/mol	PubChem
Appearance	White crystalline solid	Wikipedia[1]
Solubility	Water-soluble	Wikipedia[1]

Hazard Identification and Immediate Safety Precautions

According to the Globally Harmonized System of Classification and Labelling of Chemicals (GHS), **dihydroxymalonic acid** is classified as a substance that causes skin irritation (H315), serious eye irritation (H319), and may cause respiratory irritation (H335).[2] Therefore, strict adherence to safety protocols is non-negotiable.

Personal Protective Equipment (PPE):

- Eye Protection: Chemical safety goggles are mandatory. In situations with a higher risk of splashing, a face shield should be used in conjunction with goggles.
- Hand Protection: Chemical-resistant gloves, such as nitrile or neoprene, must be worn.
- Body Protection: A lab coat or chemical-resistant apron is required.
- Respiratory Protection: If handling fine powders or generating dust, a NIOSH-approved respirator is necessary.

All handling of **dihydroxymalonic acid** should be performed in a well-ventilated area, preferably within a chemical fume hood.

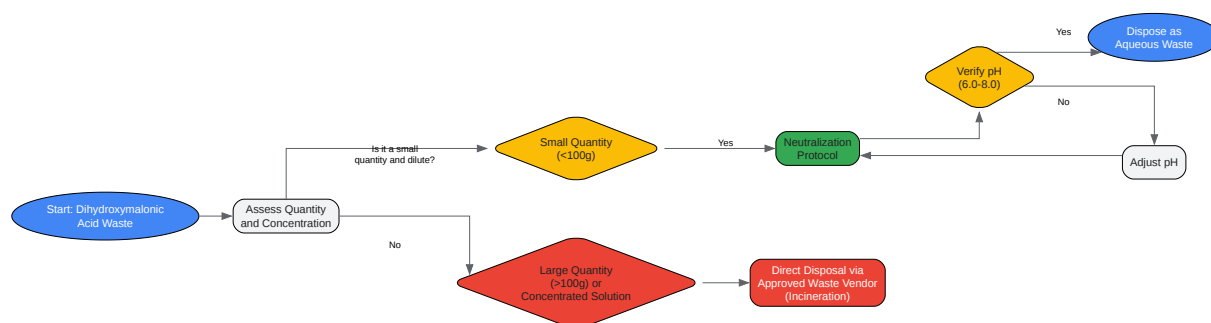
Disposal Procedures: A Step-by-Step Approach

The primary directive for the disposal of **dihydroxymalonic acid** is to adhere to local, state, and federal regulations, which typically involve disposal through an approved hazardous waste

disposal facility.[2] However, in-lab pre-treatment can often render the waste less hazardous for collection. The following outlines the recommended procedures.

Disposal Decision-Making Workflow

The following diagram illustrates the decision-making process for the proper disposal of **dihydroxymalonic acid**.



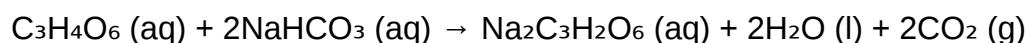
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Caption: Decision workflow for **dihydroxymalonic acid** disposal.

Method 1: Neutralization for Dilute Aqueous Solutions

For small quantities of dilute **dihydroxymalonic acid** solutions, neutralization is a viable pre-treatment step. This process converts the acid to a salt, which is generally less hazardous.

Underlying Principle: Dicarboxylic acids react with bases to form a salt and water. When using a carbonate or bicarbonate base, carbon dioxide is also produced.[3][4] The reaction with sodium bicarbonate is as follows:



Experimental Protocol:

- **Dilution:** Ensure the **dihydroxymalonic acid** solution is dilute (e.g., <5% w/v). If starting with a solid, dissolve it in a large volume of cold water in a suitable container (e.g., a beaker larger than the final volume to accommodate foaming).
- **Cooling:** Place the container in an ice bath to dissipate any heat generated during neutralization.
- **Slow Addition of Base:** While stirring continuously, slowly add a weak base such as a 5% solution of sodium bicarbonate (NaHCO_3). The slow addition is crucial to control the rate of carbon dioxide evolution and prevent excessive foaming and splashing.
- **pH Monitoring:** Regularly monitor the pH of the solution using a calibrated pH meter or pH indicator strips.
- **Endpoint:** Continue adding the base until the pH of the solution is between 6.0 and 8.0.
- **Final Disposal:** Once neutralized, the resulting salt solution can typically be disposed of down the drain with copious amounts of water, in accordance with local regulations.

Method 2: Incineration

For larger quantities of **dihydroxymalonic acid** or concentrated solutions, direct disposal via a licensed hazardous waste contractor is the most appropriate method. Incineration is a common and effective disposal technique for many organic compounds.

Underlying Principle: The thermal decomposition of a related compound, malonic acid, yields acetic acid and carbon dioxide. While specific data for **dihydroxymalonic acid** is not readily available, it is expected to decompose into simpler, less harmful compounds upon incineration.

Procedure:

- Packaging: Place the **dihydroxymalonic acid** waste in a clearly labeled, sealed, and compatible container.
- Labeling: The label should include the chemical name ("**Dihydroxymalonic Acid**"), CAS number (560-27-0), and the appropriate hazard symbols (irritant).
- Storage: Store the container in a designated hazardous waste accumulation area, away from incompatible materials.
- Collection: Arrange for collection by a certified hazardous waste disposal company.

Regulatory and Environmental Considerations

Regulatory Status

Dihydroxymalonic acid is not explicitly listed as a hazardous waste under the Resource Conservation and Recovery Act (RCRA).^{[5][6][7]} However, a waste solution of **dihydroxymalonic acid** could be classified as a characteristic hazardous waste if it exhibits a pH of 2 or less (D002 for corrosivity).^{[6][8]} It is the responsibility of the waste generator to make this determination.

Environmental Fate

Specific ecotoxicity and biodegradation data for **dihydroxymalonic acid** are not extensively available in the scientific literature. However, as a water-soluble organic acid, it is expected to have some level of biodegradability.^{[9][10]} The introduction of significant quantities of acidic compounds into aquatic environments can lower the pH and adversely affect aquatic life. Neutralization prior to disposal mitigates this risk.

Conclusion: A Commitment to Safety and Responsibility

The proper disposal of **dihydroxymalonic acid** is a critical aspect of laboratory safety and environmental stewardship. By understanding the chemical's properties and hazards, adhering to the prescribed disposal protocols, and complying with all relevant regulations, researchers can ensure that their work is conducted in a manner that is safe for themselves, their colleagues, and the environment. This guide serves as a foundational resource, and it is

incumbent upon each laboratory professional to remain informed of and compliant with their institution's specific waste management policies.

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